

Application Notes and Protocols for High-Throughput Screening Assays with Dolasetron-d5

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Compound of Interest

Compound Name: Dolasetron-d5

Cat. No.: B15137677

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Introduction

Dolasetron is a potent and selective serotonin 5-HT₃ receptor antagonist. It is clinically used for the prevention of nausea and vomiting associated with chemotherapy and postoperative procedures. The primary mechanism of action involves the blockade of serotonin binding to 5-HT₃ receptors on vagal afferent nerves in the gastrointestinal tract and in the chemoreceptor trigger zone of the central nervous system. This interruption of the signaling cascade effectively mitigates the emetic response. Dolasetron is rapidly converted in the body to its active metabolite, hydrodolasetron, which is primarily responsible for its pharmacological effects.

Dolasetron-d5, a deuterated analog of dolasetron, serves as a valuable tool in various research and development applications, particularly in high-throughput screening (HTS) assays. The incorporation of deuterium atoms can enhance metabolic stability and provide a distinct mass signature for mass spectrometry-based detection methods, without significantly altering the fundamental pharmacological properties. These application notes provide detailed protocols for three common HTS assay formats suitable for the characterization o

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